

Essential Safety and Operational Guide for Handling Protocatechualdehyde

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Compound of Interest

Compound Name: Protocatechualdehyde

Cat. No.: B013553

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This guide provides immediate, essential safety and logistical information for the handling of **Protocatechualdehyde** (CAS No: 139-85-5). Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Protocatechualdehyde, a naturally occurring phenolic aldehyde, requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} This document outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and disposal plans to minimize risk and ensure a safe working environment.

Hazard Identification and Classification

Hazard Class	GHS Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin irritation (Category 2)	H315: Causes skin irritation
Eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Quantitative Data Summary

Property	Value
Molecular Formula	C ₇ H ₆ O ₃
Molecular Weight	138.12 g/mol [3]
Melting Point	150-157°C
Boiling Point	213.5°C at 760 mmHg
Density	1.2667 g/cm ³
Intraperitoneal LD50 (mouse)	205 mg/kg

Operational Plan: Handling Protocatechualdehyde

This section details the step-by-step procedures for the safe handling of **Protocatechualdehyde** from preparation to post-experiment cleanup.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **Protocatechualdehyde** in a well-ventilated area.[4][5] Use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- Eye and Face Protection: Wear safety glasses with side-shields conforming to EN166, or a face shield for comprehensive protection.[5]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., Nitrile rubber) inspected for integrity before each use.[3] Use proper glove removal technique to avoid skin contact.[3]
 - Lab Coat: A standard laboratory coat should be worn at all times.
- Respiratory Protection: If dust formation is unavoidable or ventilation is inadequate, a NIOSH-approved respirator for organic vapors and particulates is necessary.

Step-by-Step Handling Procedure

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Have an emergency eye wash station and safety shower readily accessible.
- Weighing and Aliquoting:
 - If possible, weigh the solid compound directly in the receiving vessel within the fume hood to contain any dust.
 - Avoid creating dust during handling.[\[2\]](#)[\[5\]](#)
- Dissolving and Solution Preparation:
 - When preparing solutions, add the solid **Protocatechualdehyde** to the solvent slowly to avoid splashing.
 - If heating is required, use a water bath or heating mantle with stirring to ensure even temperature distribution.
- During the Experiment:
 - Keep containers of **Protocatechualdehyde** tightly closed when not in use.[\[3\]](#)[\[4\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[4\]](#)
 - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[5\]](#)
- Post-Experiment Cleanup:
 - Decontaminate all surfaces and equipment that came into contact with **Protocatechualdehyde**.
 - Remove and dispose of contaminated PPE as described in the disposal plan.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.^[4]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.^{[3][4]} Seek medical advice if irritation persists.^[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.^{[2][3]} Remove contact lenses if present and easy to do. Continue rinsing.^{[2][3]} Seek immediate medical attention.^[3]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.^[4] Call a poison center or doctor if you feel unwell.^[2]

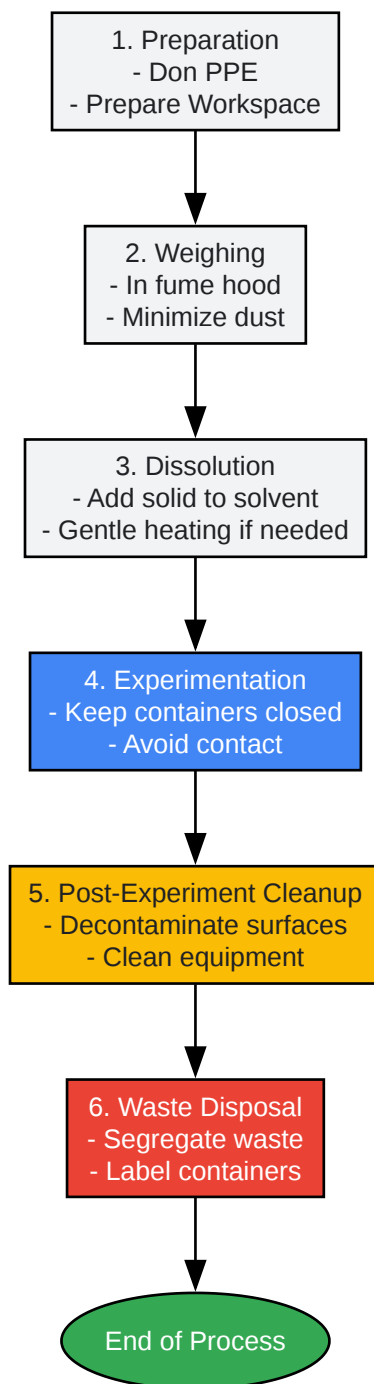
Disposal Plan

Proper disposal of **Protocatechualdehyde** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Solid **Protocatechualdehyde** and any solutions containing it must be disposed of as hazardous chemical waste.
 - Do not dispose of with household garbage or pour down the drain.^[1]
 - Collect waste in a clearly labeled, sealed, and appropriate container for chemical waste.
- Contaminated Materials:
 - All disposable items that have come into contact with **Protocatechualdehyde**, such as gloves, paper towels, and pipette tips, must be collected in a designated hazardous waste container.
 - Contaminated lab coats and other reusable protective clothing should be decontaminated before laundering or reuse.

- Disposal Procedure:
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Arrange for pickup and disposal by a licensed chemical waste management company.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **Protocatechualdehyde**.

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